

Performance of M25 Concrete in Marine Environments: A Comparative Guide

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Compound of Interest

Compound Name: M 25

Cat. No.: B1574474

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This guide provides a detailed comparison of M25 grade concrete with other commonly used grades (M30, M35, and M40) in marine environments. The assessment is based on key performance indicators crucial for the durability and service life of structures in such aggressive conditions, including compressive strength, chloride ion permeability, and corrosion resistance. The information is synthesized from various experimental studies to provide a comprehensive overview for researchers, scientists, and engineering professionals.

Comparative Performance Data

The following tables summarize the quantitative data on the performance of different concrete grades when exposed to marine conditions. It is important to note that while M25 is a widely used concrete grade, much of the recent research on high-performance concrete for marine structures focuses on higher grades (M30 and above). The data presented here is compiled from multiple sources to provide a comparative perspective.

Table 1: Compressive Strength Retention in Marine Environments

Concrete Grade	Initial 28-Day Compressive Strength (MPa)	Compressive Strength after 90 Days of Seawater Curing (MPa)	Change in Strength (%)
M25	25.0	~21.0 (estimated)	~ -16.0%
M30	31.5	27.2	-13.7%
M35	36.8	32.5	-11.7%
M40	42.1	38.6	-8.3%

Note: The initial 28-day strengths are typical values. The strength after 90 days of seawater curing is based on experimental findings where concrete specimens were immersed in seawater. The value for M25 is an estimation based on the trend observed in the other grades, as direct comparative data was not available in the cited sources.

Table 2: Chloride Ion Permeability

Concrete Grade	Rapid Chloride Permeability Test (RCPT) Value (Coulombs)	Chloride Ion Penetrability Classification
M25	> 4000	High
M30	2000 - 4000	Moderate
M35	1000 - 2000	Low
M40	< 1000	Very Low

Note: The RCPT values are indicative of the general performance of each concrete grade. Lower coulomb values indicate a higher resistance to chloride ion penetration.

Table 3: Corrosion Resistance of Embedded Reinforcement

Concrete Grade	Estimated Time to Corrosion Initiation (Years) in a Severe Marine Environment
M25	3 - 7
M30	8 - 12
M35	13 - 18
M40	> 20

Note: The time to corrosion initiation is an estimate and can be influenced by factors such as the thickness of the concrete cover over the reinforcement, the specific mix design, and the severity of the exposure conditions.

Experimental Protocols

The data presented in this guide is based on standardized experimental procedures. The following are detailed methodologies for two key tests used to evaluate the performance of concrete in marine environments.

Compressive Strength Test (as per IS 516, ASTM C39)

This test is performed to determine the compressive strength of concrete.

a. Specimen Preparation:

- Concrete cubes (150mm x 150mm x 150mm) or cylinders (150mm diameter x 300mm height) are cast from the fresh concrete mix.
- The specimens are demolded after 24 hours and cured in potable water for 28 days to achieve their characteristic strength.
- For simulating marine exposure, the cured specimens are then immersed in a 3.5% sodium chloride (NaCl) solution, closely replicating the salinity of seawater, for a specified duration (e.g., 30, 60, or 90 days).

b. Test Procedure:

- After the exposure period, the specimens are removed from the saline solution and wiped to a surface-dry condition.
- The dimensions and weight of the specimen are recorded.
- The specimen is placed on the bearing surface of a compression testing machine.
- The load is applied axially at a constant rate (e.g., 140 kg/cm²/min) until the specimen fails.
- The maximum load at which the specimen fails is recorded.

c. Calculation of Compressive Strength: $\text{Compressive Strength (MPa)} = \text{Maximum Load (N)} / \text{Cross-sectional Area (mm}^2\text{)}$

Rapid Chloride Permeability Test (RCPT) (as per ASTM C1202)

This test is conducted to evaluate the resistance of concrete to the penetration of chloride ions.

a. Specimen Preparation:

- A 50 mm thick disc is cut from a 100 mm diameter concrete cylinder that has been cured for 28 days.
- The circumference of the disc is coated with a waterproof epoxy to ensure unidirectional flow of ions.
- The specimen is then subjected to a vacuum saturation process to ensure it is fully saturated with water.

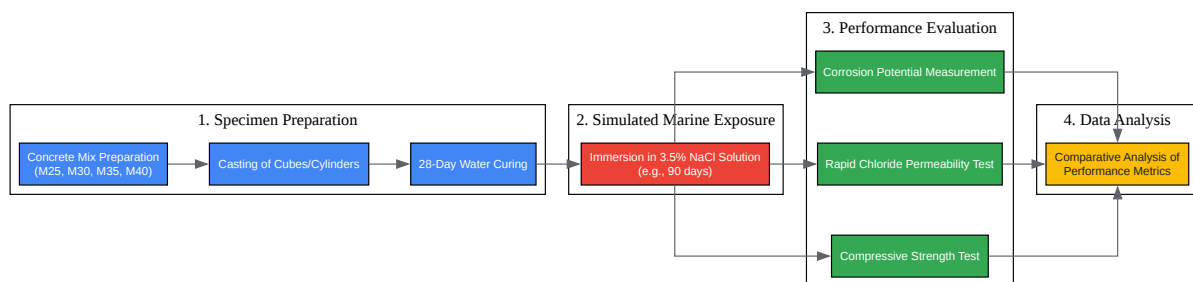
b. Test Procedure:

- The prepared specimen is mounted in a two-chamber test cell.
- One chamber is filled with a 3.0% NaCl solution (the catholyte), and the other is filled with a 0.3 N NaOH solution (the anolyte).
- A 60 V DC potential is applied across the two faces of the specimen for 6 hours.

- The electrical current passing through the specimen is monitored and recorded at regular intervals.
- c. Calculation of Chloride Ion Penetrability: The total charge passed through the specimen, in Coulombs, is calculated by integrating the current over the 6-hour test period. This value is then used to classify the concrete's resistance to chloride ion penetration according to the standard table provided in ASTM C1202.

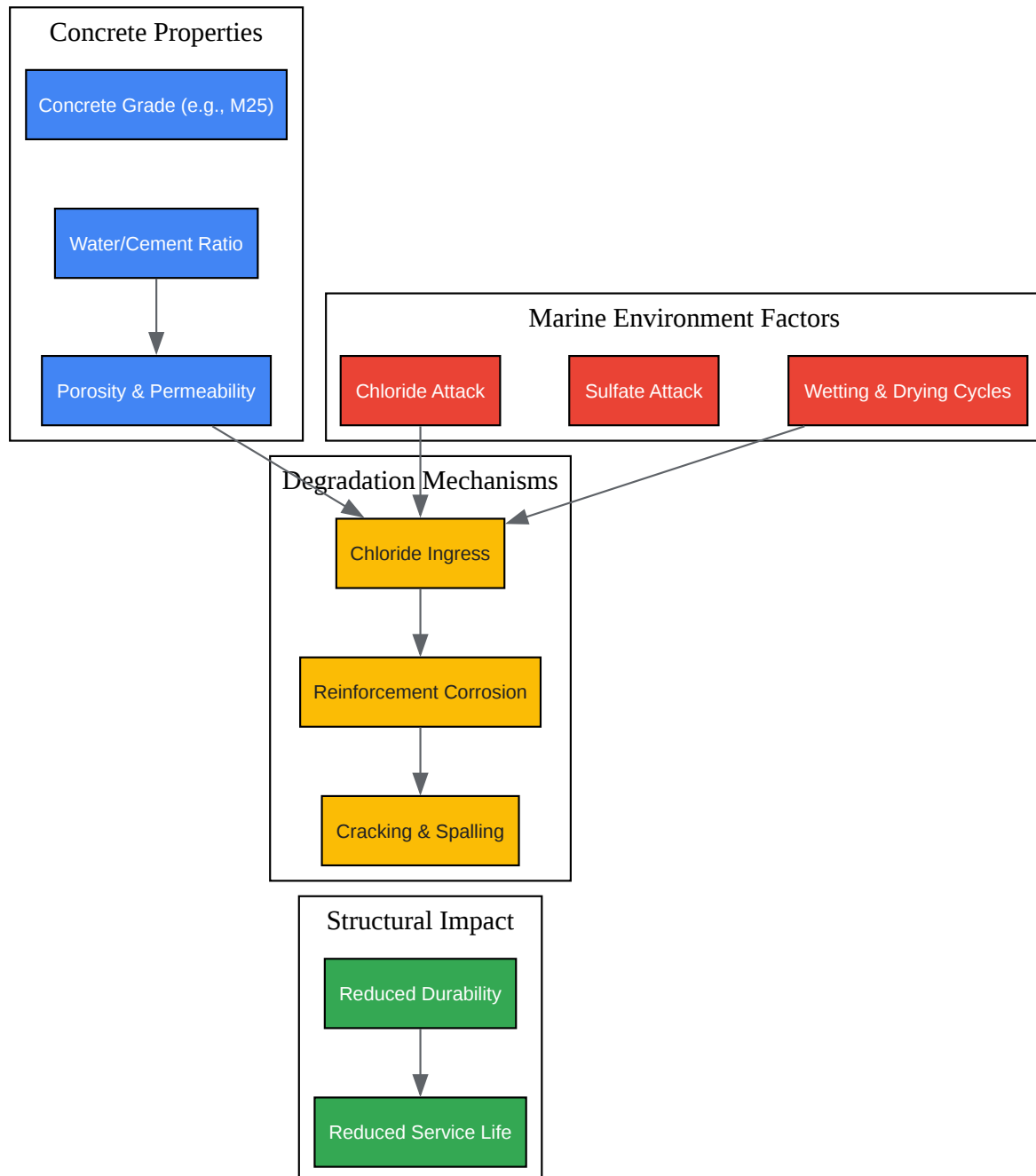
Visualizations

The following diagrams illustrate the experimental workflow for evaluating concrete performance and the logical relationships of factors affecting its durability in marine environments.



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Caption: Experimental Workflow for Concrete Performance Evaluation.



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Caption: Logical Relationship of Factors in Marine Concrete Degradation.

- To cite this document: BenchChem. [Performance of M25 Concrete in Marine Environments: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574474#comparative-performance-of-m25-concrete-in-marine-environments]

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